

Application Note: Gas Chromatography Techniques for the Analysis of Kresoxim-methyl

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Compound of Interest

Compound Name: *Kresoxim-Methyl*

Cat. No.: *B3119233*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols and application notes for the quantitative analysis of **Kresoxim-methyl**, a strobilurin fungicide, in various matrices using gas chromatography (GC). Methodologies covering sample preparation, chromatographic conditions, and detection are presented. The protocols emphasize techniques such as liquid-liquid extraction (LLE), Solid-Phase Extraction (SPE), and QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), coupled with detection by Mass Spectrometry (MS), Nitrogen-Phosphorus Detector (NPD), or Electron Capture Detector (ECD). Quantitative data from multiple studies are summarized for comparative purposes, and workflows are visualized to aid in experimental design and execution.

Introduction

Kresoxim-methyl is a broad-spectrum strobilurin fungicide used to control various fungal diseases on crops like cucumbers, grapes, and apples.[1][2] Its widespread use necessitates sensitive and reliable analytical methods to monitor its residue levels in environmental and food samples to ensure consumer safety and regulatory compliance. Gas chromatography is a powerful and widely used technique for this purpose, offering high resolution and sensitivity, especially when coupled with selective detectors like MS, NPD, or ECD.[3] This application note details validated GC-based methods for the robust analysis of **Kresoxim-methyl**.

Principle of Methods

The analysis of **Kresoxim-methyl** by GC involves three primary stages:

- **Extraction:** The analyte is first extracted from the sample matrix (e.g., soil, cucumber, fruit) using an appropriate organic solvent, such as acetone or acetonitrile.[\[1\]](#)[\[2\]](#)[\[4\]](#) The QuEChERS method is particularly effective for this step in food matrices.[\[5\]](#)[\[6\]](#)
- **Cleanup:** The crude extract is purified to remove co-extracted matrix components that could interfere with the analysis. This is commonly achieved using liquid-liquid partitioning or solid-phase extraction (SPE) with cartridges like Florisil.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **GC Analysis:** The purified and concentrated extract is injected into the gas chromatograph. The volatile **Kresoxim-methyl** is separated from other components on a capillary column and subsequently detected and quantified by a suitable detector.

Experimental Protocols

Protocol 1: LLE and GC-NPD Analysis in Cucumber and Soil

This protocol is adapted from a method for determining **Kresoxim-methyl** residues in cucumber and soil.[\[1\]](#)[\[2\]](#)[\[4\]](#)

A. Reagents and Materials

- **Solvents:** Acetone, Toluene, n-Hexane (pesticide residue grade)
- **Salts:** Anhydrous Sodium Sulfate
- **SPE:** Florisil cartridges
- **Reference Standard:** **Kresoxim-methyl** (99% purity)
- **Apparatus:** Homogenizer, rotary evaporator, vortex mixer, centrifuge

B. Sample Preparation

- Homogenization: Weigh 20 g of a homogenized cucumber sample into a flask. For soil, use a 20 g air-dried and sieved sample.
- Extraction: Add 50 mL of acetone and homogenize for 3 minutes. Filter the extract through a Büchner funnel. Repeat the extraction twice more.
- Partitioning: Combine the filtrates and add 50 mL of saturated NaCl solution and 50 mL of n-hexane. Shake vigorously.
- Drying: Separate the n-hexane layer and dry it by passing it through anhydrous sodium sulfate.
- Concentration: Concentrate the extract to near dryness using a rotary evaporator at <40°C.
- Cleanup (SPE): Re-dissolve the residue in 4 mL of toluene. Load the solution onto a pre-conditioned Florisil cartridge. Elute the analyte and concentrate the eluate under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the final residue in a known volume of acetone for GC analysis.

C. GC-NPD Conditions

- Instrument: Gas Chromatograph with a Nitrogen-Phosphorus Detector (NPD).
- Column: HP-5 capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Injector: Splitless mode at 270°C.
- Oven Program: 100°C for 1 min, ramp at 15°C/min to 280°C, hold for 2 min.^[7]
- Carrier Gas: Nitrogen at a flow rate of 2 mL/min.^[7]
- Detector: 300°C.

Protocol 2: QuEChERS and GC-MS/MS Analysis in Fruits and Vegetables

This protocol utilizes the widely adopted QuEChERS method for high-throughput analysis.[\[5\]](#)[\[6\]](#)
[\[8\]](#)

A. Reagents and Materials

- Solvents: Acetonitrile (ACN) with 1% acetic acid (pesticide residue grade).
- QuEChERS Salts:
 - Extraction: 4 g anhydrous MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate.
 - Dispersive SPE (d-SPE): 150 mg anhydrous MgSO_4 , 50 mg Primary Secondary Amine (PSA).
- Reference Standard: **Kresoxim-methyl** (99% purity).
- Apparatus: High-speed blender, centrifuge, vortex mixer.

B. Sample Preparation (QuEChERS)

- Homogenization: Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Extraction: Add 15 mL of 1% acetic acid in acetonitrile. Cap and shake vigorously for 1 minute.
- Salting Out: Add the QuEChERS extraction salt packet. Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge at ≥ 4000 rpm for 5 minutes.
- Cleanup (d-SPE): Transfer an aliquot of the upper acetonitrile layer to a d-SPE tube containing MgSO_4 and PSA.
- Final Centrifugation: Vortex for 30 seconds and centrifuge for 2 minutes.
- Analysis: The supernatant is ready for direct injection into the GC-MS/MS system.

C. GC-MS/MS Conditions

- Instrument: Gas Chromatograph coupled to a Triple Quadrupole Mass Spectrometer.
- Column: Agilent Intuvo HP-5ms Ultra Inert (15 m) or equivalent.[8]
- Injector: Split/splitless injector.
- Oven Program: Initial 80°C, ramp at 20°C/min to 170°C, then ramp at 20°C/min to 310°C and hold for 3.5 minutes.[8]
- Carrier Gas: Helium.
- Ion Source: High-efficiency electron ionization (EI) source.
- Analysis Mode: Dynamic Multiple Reaction Monitoring (dMRM).
- MRM Transitions (Example): Quantifier ion: 206 -> 131; Qualifier ion: 206 -> 116.[8]

Data Presentation

The performance of various GC methods for **Kresoxim-methyl** analysis is summarized below.

Matrix	Method	Detector	LOQ (mg/kg)	LOD (mg/kg)	Recovery (%)	Reference
Cucumber, Soil	LLE, SPE Cleanup	NPD	0.005	-	89.4 - 100.2	[1][2][4]
Fruits, Vegetables	LLE	MS	0.02	0.006	77.1 - 98.7	[3][9]
Green Groceries	HS-SPME	MS	-	0.0028 - 0.0031	-	[10]
Soil	HS-SPME	MS	-	0.004	-	[11]
Plum	LLE, SPE Cleanup	ECD	0.05	0.015	74.3 - 101.4	[12]
Pear	LLE, SPE Cleanup	ECD	0.02	0.006	85.6 - 97.9	[7]

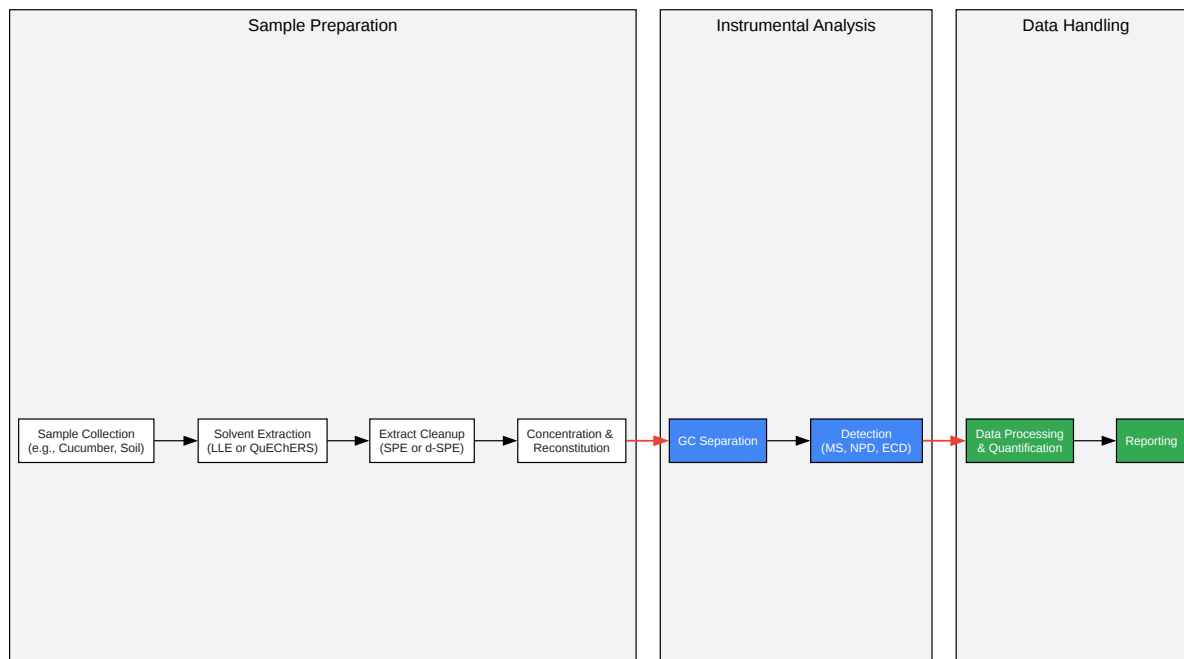
LOD: Limit of Detection; LOQ: Limit of Quantification; LLE: Liquid-Liquid Extraction; SPE: Solid-Phase Extraction; HS-SPME: Headspace Solid-Phase Microextraction.

Visualization of Workflows

General Analytical Workflow

The diagram below illustrates the universal workflow for the analysis of **Kresoxim-methyl** residues.

General Workflow for Kresoxim-methyl Analysis



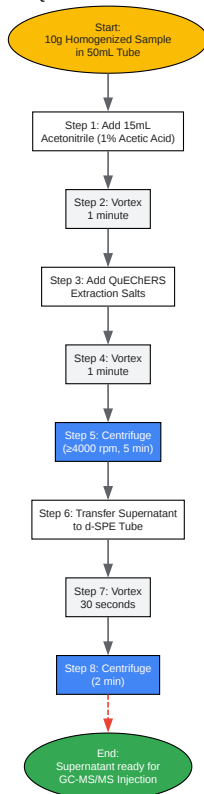
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Caption: High-level overview of **Kresoxim-methyl** residue analysis.

Detailed QuEChERS Protocol Workflow

This diagram provides a step-by-step visualization of the QuEChERS sample preparation protocol.

Detailed QuEChERS Protocol Workflow



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Caption: Step-by-step visualization of the QuEChERS workflow.

Conclusion

Gas chromatography, particularly when combined with MS or MS/MS detectors, provides excellent sensitivity and selectivity for the determination of **Kresoxim-methyl** residues. The choice between traditional LLE/SPE and modern QuEChERS-based methods depends on the laboratory's throughput requirements, available instrumentation, and the specific sample matrix. The protocols and data presented here offer a robust foundation for developing and validating methods for the analysis of this important fungicide.

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